

Commercial availability and suppliers of 1-Bromo-2-methylpentane

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Compound of Interest

Compound Name: 1-Bromo-2-methylpentane

Cat. No.: B146034

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Technical Guide: 1-Bromo-2-methylpentane (CAS No. 25346-33-2)

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **1-Bromo-2-methylpentane**, a valuable alkyl halide intermediate in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development and chemical research.

Introduction to 1-Bromo-2-methylpentane

1-Bromo-2-methylpentane ($C_6H_{13}Br$) is a branched-chain bromoalkane that serves as a versatile building block in organic chemistry.^[1] Its structure, featuring a bromine atom on the primary carbon of a 2-methylpentane backbone, makes it a useful reagent for introducing a 2-methylpentyl group into various molecules.^[1] It is primarily utilized as an intermediate in the synthesis of pharmaceuticals and other specialty organic compounds.^[1] The reactivity of the carbon-bromine bond allows it to participate in a range of chemical transformations, including nucleophilic substitutions and coupling reactions.^[1]

Commercial Availability and Suppliers

1-Bromo-2-methylpentane is commercially available from a number of chemical suppliers, typically for research and development purposes.^{[1][2]} The product has reached a stage of

commercial mass production.^[2]^[3] Below is a summary of some of the suppliers. Please note that availability and product specifications should be confirmed directly with the vendors.

Supplier	Catalog Number (Example)	Notes
Smolecule	S750219	Intended exclusively for research purposes. ^[1]
BLD Pharm	-	Further details available on their website. ^[4]
LookChem	-	Platform to find various manufacturers and distributors. ^[2]
Lab Club / Chem Service	NG-15239-1G	Available in various quantities. ^[5]
Sigma-Aldrich (Merck)	-	While not explicitly found for 1-bromo-2-methylpentane, they are a major supplier of similar bromoalkanes.
Thermo Scientific Chemicals	-	A major supplier of organic compounds, including alkyl halides.

Technical Data Summary

The following table summarizes the key chemical and physical properties of **1-Bromo-2-methylpentane**.

Property	Value	Source
CAS Number	25346-33-2	[1][2][4]
Molecular Formula	C ₆ H ₁₃ Br	[1][6]
Molecular Weight	165.07 g/mol	[1][6]
Boiling Point	144 °C at 760 mmHg	[2]
Density	1.169 g/cm ³	[2]
Refractive Index	1.444	[2]
Flash Point	40.1 °C	[2]
SMILES	CCCC(C)CBr	[2]

Experimental Protocols

4.1. Synthesis of **1-Bromo-2-methylpentane**

1-Bromo-2-methylpentane can be synthesized via several established organic chemistry methods.

- **Free Radical Bromination of 2-Methylpentane:** This is a common method where 2-methylpentane is reacted with bromine (Br₂) in the presence of a radical initiator, such as ultraviolet (UV) light or a peroxide compound. The reaction proceeds through a free radical chain mechanism to yield **1-Bromo-2-methylpentane** among other isomers.[1]
- **Nucleophilic Substitution from 2-Methyl-1-pentanol:** A more regioselective method involves the conversion of the corresponding alcohol, 2-methyl-1-pentanol, to the alkyl bromide. This is typically achieved using reagents like phosphorus tribromide (PBr₃) or hydrobromic acid (HBr).[1]

4.2. Applications in Organic Synthesis

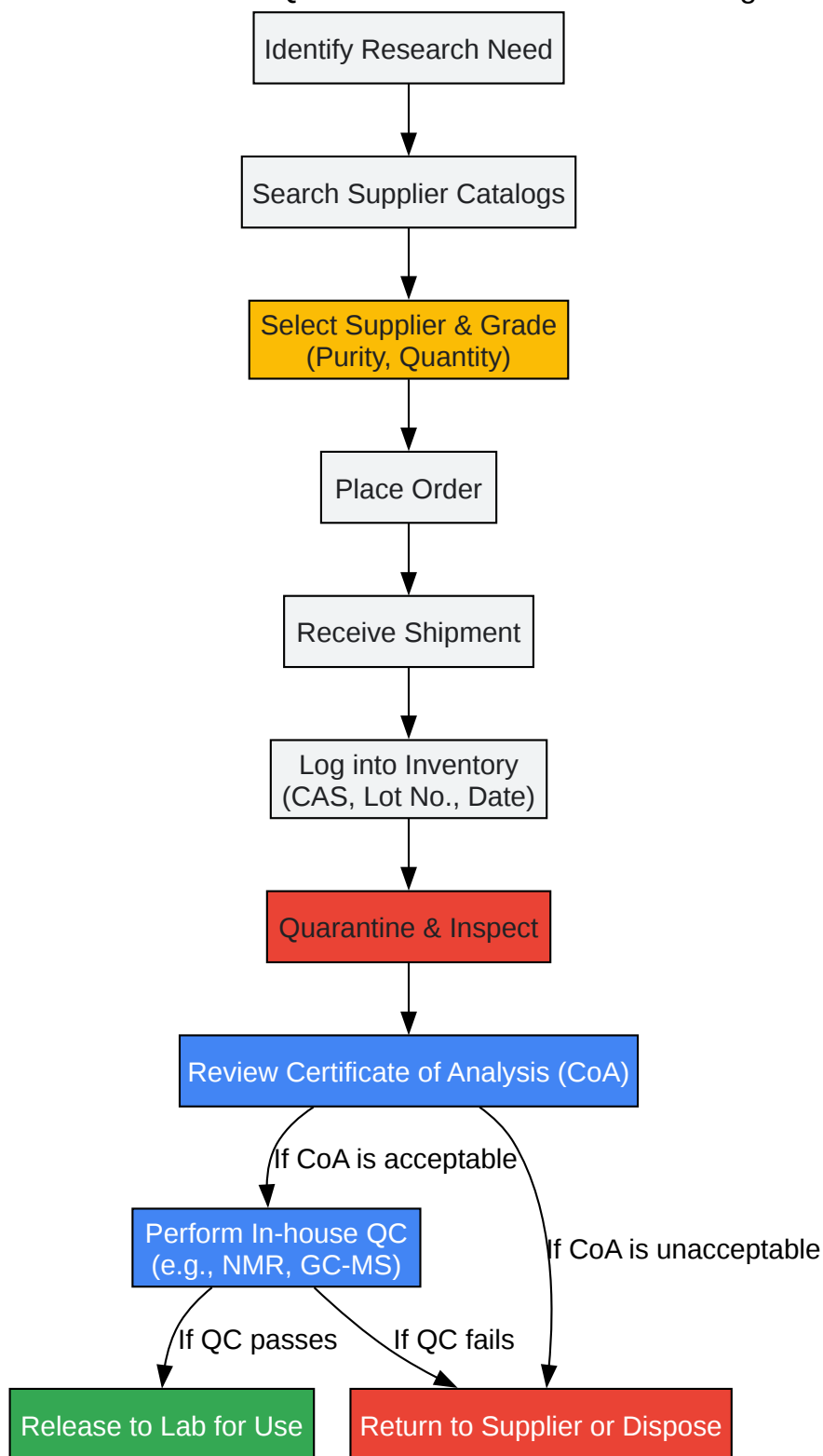
The reactivity of the bromine atom makes **1-Bromo-2-methylpentane** a useful alkylating agent in forming new carbon-carbon and carbon-heteroatom bonds.[1]

- **Stille Coupling:** This palladium-catalyzed cross-coupling reaction can be used to form a new carbon-carbon bond between **1-Bromo-2-methylpentane** and an organostannane reagent (e.g., vinyl or aryl stannanes).[\[1\]](#)
- **Suzuki-Miyaura Coupling:** Similar to the Stille reaction, this palladium-catalyzed method couples **1-Bromo-2-methylpentane** with an organoboron compound, such as a boronic acid or ester, to create a C-C bond.[\[1\]](#)
- **Nucleophilic Substitution Reactions:** The bromide is a good leaving group and can be readily displaced by various nucleophiles.[\[1\]](#) For example, reaction with alkoxides, amines, or thiolates will yield the corresponding ethers, amines, or thioethers. This allows for the introduction of diverse functional groups.[\[1\]](#)

Visualized Workflows

The following diagrams illustrate key decision-making and procedural workflows relevant to the procurement and use of chemical reagents like **1-Bromo-2-methylpentane** in a research setting.

Procurement and QC Workflow for a Chemical Reagent

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Caption: Procurement and Quality Control (QC) workflow for a chemical reagent.

Caption: Decision workflow for selecting the appropriate reagent grade.

Safety Information

1-Bromo-2-methylpentane is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- GHS Hazard Classification: It is classified as a flammable liquid and vapor (H226).[6] It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6][7]
- Handling Precautions: Keep away from heat, sparks, open flames, and hot surfaces.[7] Use explosion-proof electrical equipment and non-sparking tools.[7] All equipment must be grounded to prevent static discharge.[7][8] Avoid breathing mist or vapor and ensure thorough washing after handling.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses or goggles, and a lab coat.[7] In case of inadequate ventilation, a suitable respirator may be required.
- Storage: Store in a cool, well-ventilated place with the container tightly closed.[7] Store locked up and away from strong oxidizing agents.[7][8]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical.[7]

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